

# Neuraminidase-IN-10 CAS number and molecular formula

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## Compound of Interest

Compound Name: Neuraminidase-IN-10

Cat. No.: B12393683

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## Technical Guide: Neuraminidase-IN-10

### Core Compound Identification

**Neuraminidase-IN-10** is a research compound identified by the following core chemical data. Currently, detailed public information regarding its biological activity, experimental protocols, and mechanism of action is limited. The information available from chemical suppliers is summarized below.

Table 1: Compound Identification for **Neuraminidase-IN-10**

Identifier	Value
CAS Number	2772741-32-5
Molecular Formula	C <sub>23</sub> H <sub>24</sub> FN <sub>3</sub> O <sub>5</sub> S

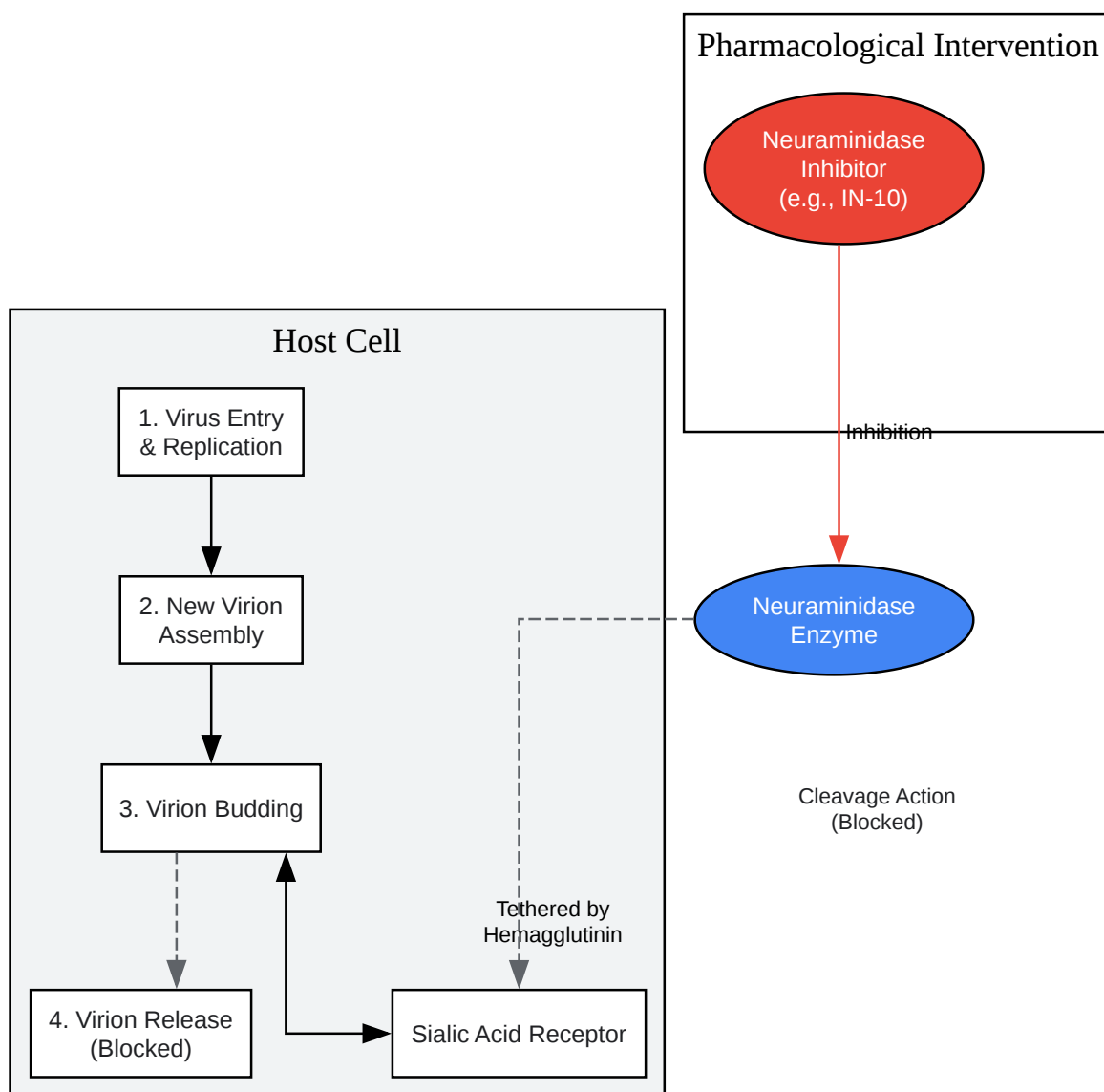
Note: The absence of published scientific literature under the designation "**Neuraminidase-IN-10**" prevents a more in-depth analysis of its biological properties and experimental background at this time.

## Biological Context: Neuraminidase Inhibition

While specific data for **Neuraminidase-IN-10** is not available, its name suggests it functions as an inhibitor of neuraminidase. Neuraminidase is a critical enzyme for the proliferation of many

viruses, most notably the influenza virus. The general workflow of neuraminidase inhibition in the context of the influenza virus life cycle is a well-established concept in antiviral drug development.

The diagram below illustrates the logical workflow of how a generic neuraminidase inhibitor disrupts the viral life cycle. This serves as a conceptual framework until specific data for **Neuraminidase-IN-10** becomes available.



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Figure 1: Conceptual workflow of neuraminidase inhibition in the influenza virus life cycle.

## Conclusion and Future Directions

The compound designated as **Neuraminidase-IN-10** is identifiable by its CAS number (2772741-32-5) and molecular formula ( $C_{23}H_{24}FN_3O_5S$ ). However, a comprehensive review of public scientific databases and literature reveals no available data regarding its synthesis, experimental evaluation, quantitative biological activity, or specific mechanism of action.

Professionals seeking to work with this compound should:

- Contact the original supplier for any available technical data sheets or unpublished research.
- Initiate independent in-vitro and in-vivo studies to characterize its inhibitory profile against relevant neuraminidase targets.
- Verify the compound's structure and purity using standard analytical techniques such as NMR and mass spectrometry before commencing biological assays.

This document will be updated as new information regarding **Neuraminidase-IN-10** enters the public domain.

- To cite this document: BenchChem. [Neuraminidase-IN-10 CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12393683#neuraminidase-in-10-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b12393683#neuraminidase-in-10-cas-number-and-molecular-formula)

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